

N,N-Diethylacetamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N,N-Diethylacetamide*

Cat. No.: *B146632*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **N,N-Diethylacetamide** (CAS No. 685-91-6). The information is intended to guide laboratory and manufacturing practices to ensure the safe use of this compound.

Chemical and Physical Properties

N,N-Diethylacetamide is a colorless to slightly yellow liquid.[1][2] It is a polar aprotic solvent with a faint odor.[2] Its high boiling point and thermal stability make it a useful solvent in various chemical reactions.[2]

Property	Value	Reference
Molecular Formula	C ₆ H ₁₃ NO	[1][3]
Molecular Weight	115.17 g/mol	[1][4]
Appearance	Colorless to slightly yellow transparent liquid	[1]
Boiling Point	182-186 °C	[1][5]
Melting Point	-38 °C	[1]
Density	0.925 g/mL at 25 °C	[1][3]
Flash Point	70.6 °C (closed cup)	[1]
Vapor Pressure	1.2 hPa at 25 °C	[6][7]
Solubility	Miscible with water and most organic solvents	[1][3]
Refractive Index	n _{20/D} 1.440	[3]

Toxicological Data

N,N-Diethylacetamide is classified as harmful if swallowed, in contact with skin, or if inhaled. [4][7] It is also known to cause skin and serious eye irritation. [4]

Metric	Value	Species	Route	Reference
LD50	1500 mg/kg	Rat	Oral	[4][7][8]

Experimental Protocols

Detailed experimental protocols for the specific toxicity studies cited for **N,N-Diethylacetamide** are not publicly available in the referenced safety data sheets or databases. However, a general methodology for an acute oral toxicity study (as per OECD Guideline 423) would involve the following steps:

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females) are chosen.

- **Dosage:** The substance is administered in a single dose by gavage. A stepwise procedure is used with a starting dose, and subsequent doses are adjusted based on the outcome of the previous dose level.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Necropsy:** A gross necropsy of all animals is performed at the end of the study.
- **LD50 Calculation:** The LD50 is statistically estimated from the mortality data.

Hazard Identification and GHS Classification

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 4[4]
Acute Toxicity, Dermal	Category 4[4]
Acute Toxicity, Inhalation	Category 4[4]
Skin Corrosion/Irritation	Category 2[4]
Serious Eye Damage/Eye Irritation	Category 2[4]
Specific target organ toxicity — single exposure	Category 3 (Respiratory tract irritation)[4]

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

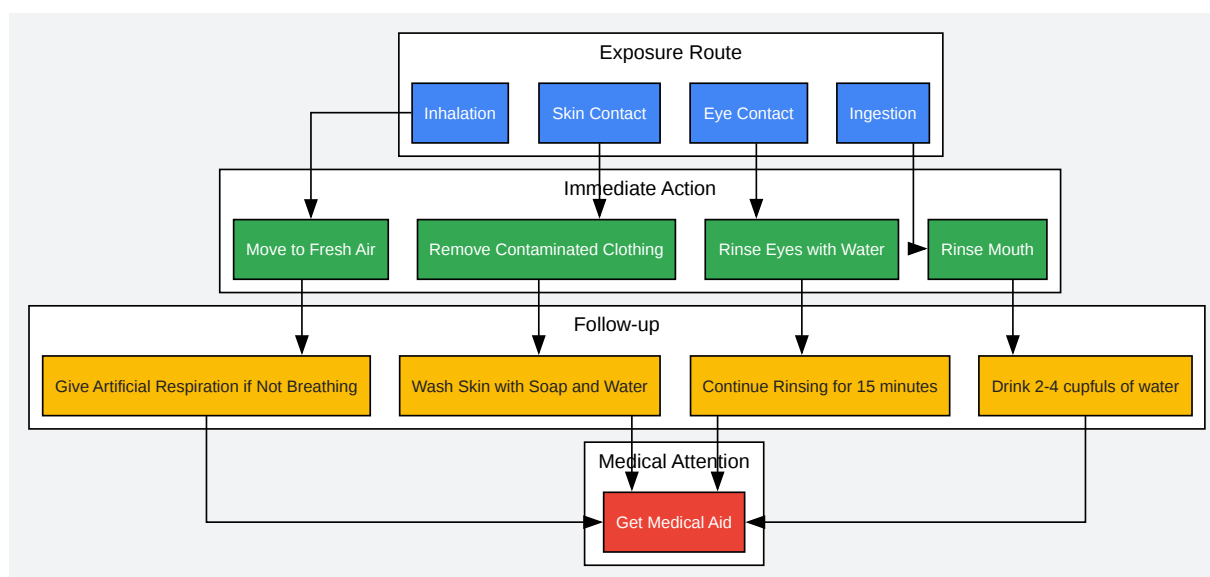
- **Ventilation:** Work in a well-ventilated area, preferably under a chemical fume hood.
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Wear chemical safety goggles or a face shield.[9]
 - **Hand Protection:** Wear suitable protective gloves (e.g., light weight rubber gloves).[7]
 - **Body Protection:** Wear a lab coat or other protective clothing.

- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[6] Keep away from heat, sparks, and open flames.[6]

Emergency Procedures

First Aid Measures

A clear and immediate response is critical in case of accidental exposure.

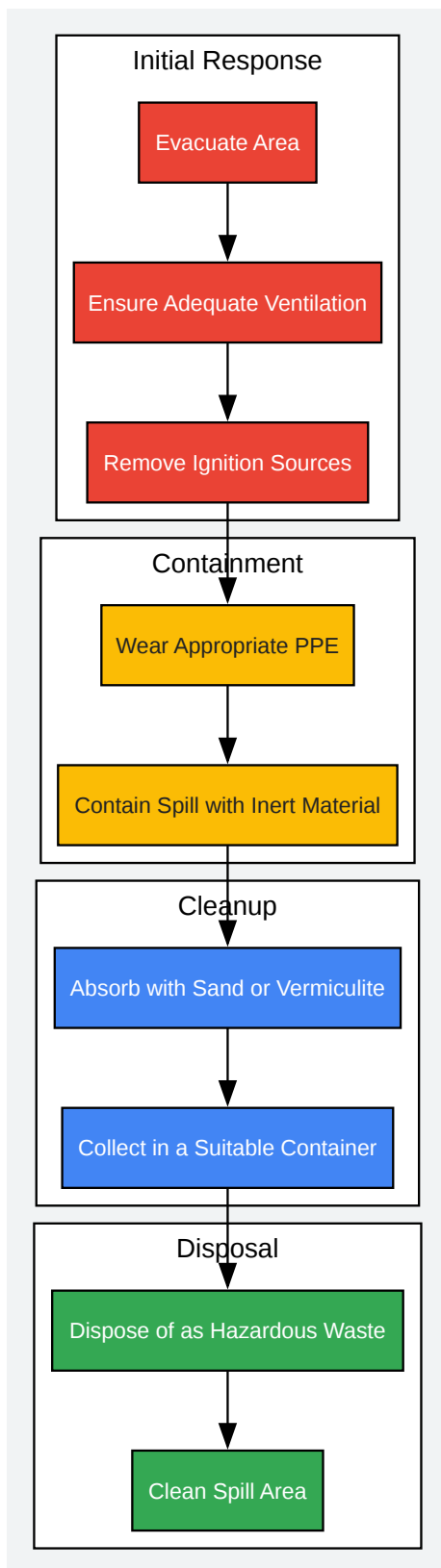


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Caption: First aid procedures for **N,N-Diethylacetamide** exposure.

Spill Response

In the event of a spill, follow a structured procedure to ensure safety and proper cleanup.



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Caption: Workflow for handling an **N,N-Diethylacetamide** spill.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- Specific Hazards: Combustible liquid.[7] Vapors may be heavier than air and can travel to a source of ignition and flash back.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of **N,N-Diethylacetamide** and contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

This guide is intended to provide essential safety and handling information. Always refer to the most current Safety Data Sheet (SDS) for **N,N-Diethylacetamide** before use and ensure that all personnel are adequately trained in its safe handling.

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